

# 3-Indoleacetic acid-d5 physical and chemical properties

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## Compound of Interest

Compound Name: 3-Indoleacetic acid-d5

Cat. No.: B6596153

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An In-depth Technical Guide to **3-Indoleacetic acid-d5**

## Introduction

**3-Indoleacetic acid-d5** (IAA-d5) is the deuterated form of 3-Indoleacetic acid (IAA), the most prevalent and physiologically active auxin in plants.[1] As a stable isotope-labeled internal standard, IAA-d5 is an indispensable tool for the accurate quantification of endogenous IAA levels in biological samples using mass spectrometry-based techniques like Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[2][3] Its use is critical in plant physiology research, metabolic studies, and drug development processes where precise measurement of this key plant hormone is required.[4][5] This guide provides a comprehensive overview of the physical and chemical properties of **3-Indoleacetic acid-d5**, outlines relevant experimental protocols, and visualizes its application in analytical workflows.

## Physical and Chemical Properties

The physical and chemical characteristics of **3-Indoleacetic acid-d5** are summarized below. These properties are essential for its proper handling, storage, and application in experimental settings.

Property	Value
IUPAC Name	((2,4,5,6,7- <sup>2</sup> H <sub>5</sub> )-1H-Indol-3-yl)acetic acid[6]
Synonyms	Heteroauxin-d5, IAA-d5, Indole-3-acetic acid-d5[2][7]
CAS Number	76937-78-5[2][8][9]
Molecular Formula	C <sub>10</sub> H <sub>4</sub> D <sub>5</sub> NO <sub>2</sub> [2][10]
Molecular Weight	Approximately 180.21 g/mol [7][8][11]
Appearance	Solid powder[2][6]
Melting Point	165-169 °C[12]
Solubility	Slightly soluble in Methanol[2]; Insoluble in water[13]
Purity	≥98%[6][8]
Isotopic Purity	≥98 atom % D[12]; ≥99% deuterated forms (d <sub>1</sub> -d <sub>5</sub> )[2]
Mass Shift	M+5[12]

## Stability and Storage

Proper storage is crucial to maintain the integrity and stability of **3-Indoleacetic acid-d5**.

Condition	Recommendation
Long-term (Solid)	Store at -20°C in a dry and dark environment. Stability is reported to be $\geq 4$ years under these conditions. <a href="#">[2]</a> <a href="#">[14]</a>
Short-term (Solid)	Can be stored at 4°C for up to 2 years. <a href="#">[15]</a>
Stock Solution	Store aliquots at -20°C for up to 1 month or at -80°C for up to 6 months to avoid repeated freeze-thaw cycles. <a href="#">[3]</a>
Shipping	Typically shipped at ambient temperature as a non-hazardous chemical or on wet ice. <a href="#">[2]</a> <a href="#">[6]</a>

## Experimental Protocols

### Quantification of Endogenous IAA using LC-MS with IAA-d5 Internal Standard

**3-Indoleacetic acid-d5** is primarily used as an internal standard to correct for matrix effects and variations in sample processing and instrument response during the quantification of natural IAA.

Objective: To accurately measure the concentration of IAA in a plant tissue sample.

Methodology:

- Sample Preparation:
  - Homogenize a pre-weighed plant tissue sample (e.g., leaf, root) in a suitable extraction buffer (e.g., 80% methanol) at 4°C.
  - Add a known amount of **3-Indoleacetic acid-d5** solution to the homogenate. The amount added should be comparable to the expected endogenous IAA concentration.
  - Centrifuge the mixture to pellet cellular debris.
  - Collect the supernatant and concentrate it under a vacuum.

- Re-dissolve the extract in a small volume of the initial mobile phase for LC-MS analysis.
- LC-MS Analysis:
  - Inject the prepared sample into an LC-MS system.
  - Liquid Chromatography (LC): Separate the analytes using a C18 reverse-phase column with a gradient elution program, typically using acidified water and acetonitrile as mobile phases.
  - Mass Spectrometry (MS): Operate the mass spectrometer in negative ion mode using selected reaction monitoring (SRM) or parallel reaction monitoring (PRM).
    - Monitor the transition for unlabeled IAA (e.g.,  $m/z$  174  $\rightarrow$  130).
    - Monitor the transition for the IAA-d5 internal standard (e.g.,  $m/z$  179  $\rightarrow$  135).
- Data Analysis:
  - Integrate the peak areas for both the endogenous IAA and the IAA-d5 standard.
  - Calculate the peak area ratio (IAA / IAA-d5).
  - Generate a calibration curve using standards with known concentrations of unlabeled IAA and a fixed concentration of IAA-d5.
  - Determine the concentration of endogenous IAA in the sample by comparing its peak area ratio to the calibration curve.

## Synthesis of 3-Indoleacetic acid-d5

A common method for preparing deuterated IAA involves an acid-catalyzed hydrogen-deuterium exchange reaction.

### Methodology Summary:

The synthesis can be achieved by treating unlabeled 3-Indoleacetic acid with deuterated sulfuric acid ( $D_2SO_4$ ) in deuterated methanol ( $CD_3OD$ ). The reaction is typically heated to

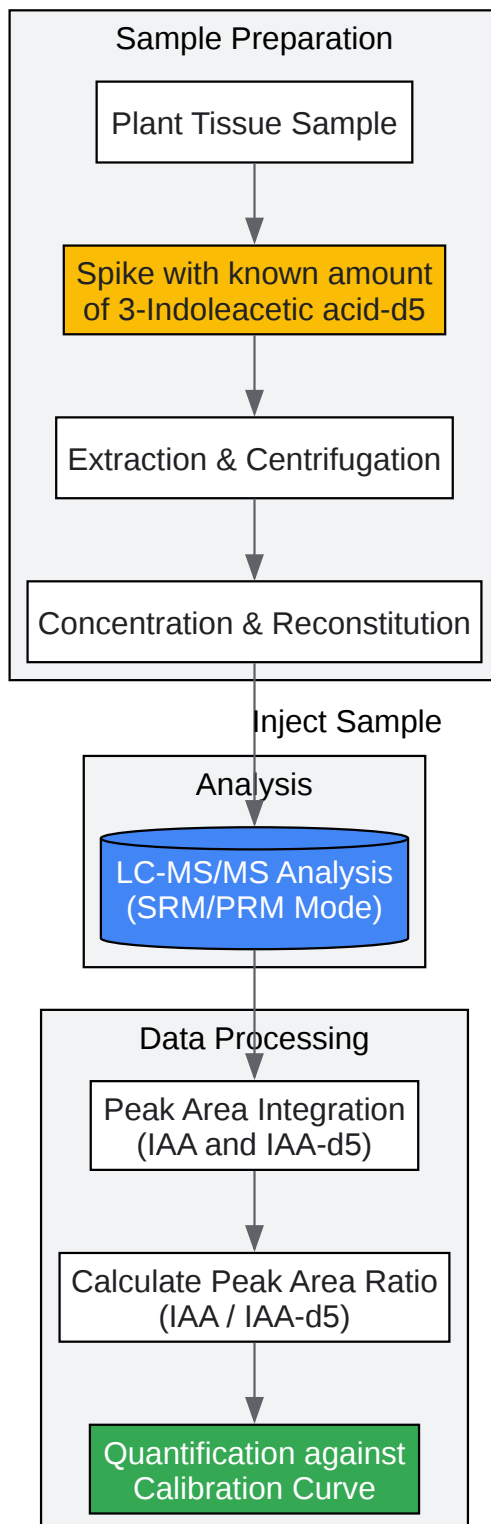
facilitate the exchange of protons on the indole ring with deuterium atoms from the solvent.[5] The reaction progress can be monitored using  $^1\text{H}$  NMR spectroscopy by observing the disappearance of the aromatic proton signals.[5] Following the reaction, the product is purified, often through chromatographic methods, to yield the final **3-Indoleacetic acid-d5**. [5]

## Visualizations

### Experimental Workflow

The following diagram illustrates the typical workflow for the quantification of IAA in biological samples using IAA-d5 as an internal standard.

## Workflow for IAA Quantification using IAA-d5

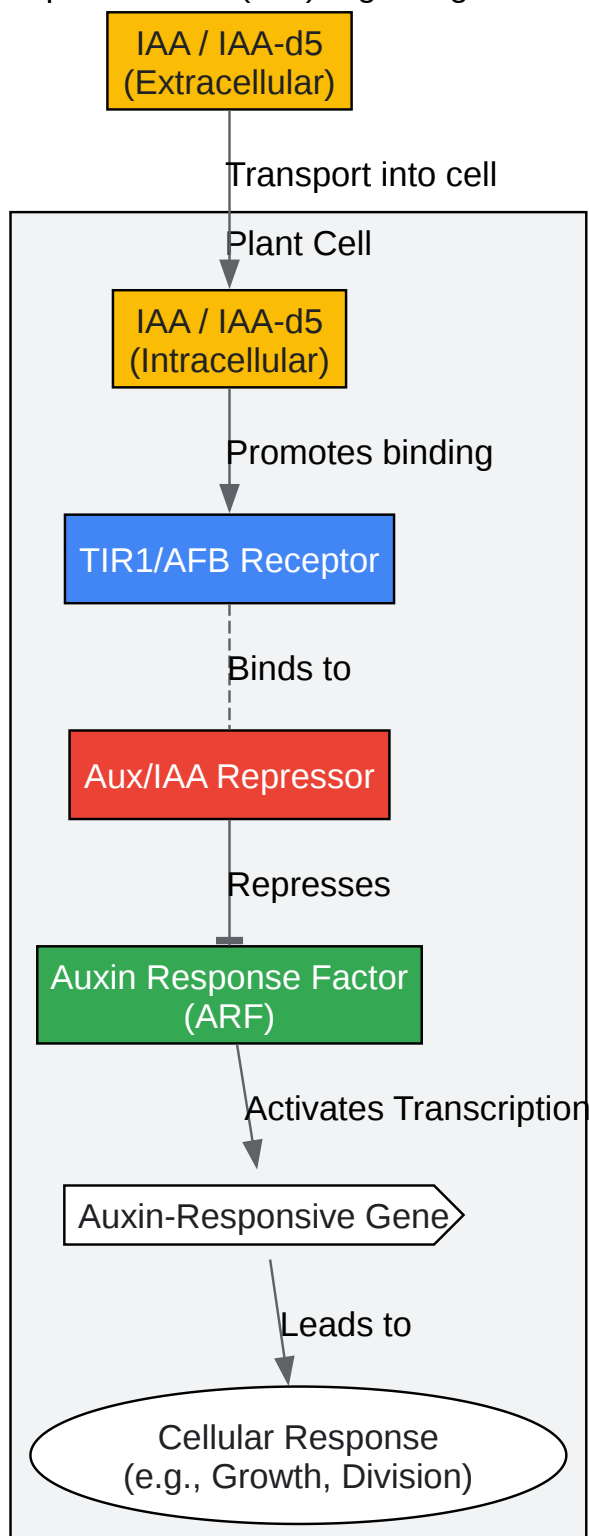
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Caption: Workflow for IAA Quantification using IAA-d5.

## Simplified Auxin Signaling Pathway

This diagram shows a simplified model of auxin signaling in a plant cell, a process often studied using stable isotope-labeled IAA like IAA-d5 to trace uptake, transport, and metabolism.

## Simplified Auxin (IAA) Signaling Pathway

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Caption: Simplified Auxin (IAA) Signaling Pathway.



## Safety and Handling

Based on the Safety Data Sheet (SDS), **3-Indoleacetic acid-d5** presents several hazards.[9]

- Hazard Statements: Harmful if swallowed (H302), causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[9]
- Precautionary Measures:
  - Avoid breathing dust, fumes, or spray.[9]
  - Use only in a well-ventilated area.[9]
  - Wear protective gloves, clothing, eye, and face protection.[9]
  - Wash hands thoroughly after handling.[9]
  - Do not eat, drink, or smoke when using this product.[9]
- First Aid:
  - If on skin: Wash with plenty of soap and water.[9]
  - If inhaled: Move the person to fresh air.[9]
  - If swallowed: Rinse mouth and call a physician. Do NOT induce vomiting.[9]

This product is intended for research use only and is not for human or veterinary use.[2][6]

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